

New Fuchsin: A Comprehensive Technical Guide to its Chemical Structure and Applications

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Compound of Interest

Compound Name: *New Fuchsin*

Cat. No.: *B147725*

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For Researchers, Scientists, and Drug Development Professionals

New Fuchsin, also known as Basic Violet 2 or Magenta III, is a synthetic triarylmethane dye with significant applications in histology, microbiology, and analytical chemistry.[1][2] This guide provides an in-depth overview of its chemical structure, physicochemical properties, and detailed protocols for its principal applications in biological staining.

Chemical Structure and Identification

New Fuchsin is chemically identified as 4-[(4-amino-3-methylphenyl)-(4-imino-3-methylcyclohexa-2,5-dien-1-ylidene)methyl]-2-methylaniline hydrochloride.[3][4] It is one of the four components of basic fuchsin and is distinguished by the presence of three methyl groups, one on each of its three aromatic rings.[5]

The core structure consists of a central carbon atom bonded to three aminotolyl rings. This cationic chromophore is responsible for its characteristic magenta color. The positive charge is delocalized across the molecule through a conjugated π -system, enabling its function as a potent staining agent.

Below is a two-dimensional representation of the **New Fuchsin** cation.

Figure 1. Chemical Structure of **New Fuchsin** Cation.

Physicochemical and Identification Data

The key properties and identifiers of **New Fuchsin** are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	4-[(4-amino-3-methylphenyl)-(4-imino-3-methylcyclohexa-2,5-dien-1-ylidene)methyl]-2-methylaniline	
Synonyms	Basic Violet 2, Magenta III, C.I. 42520	
CAS Number	3248-91-7	
Chemical Formula	C ₂₂ H ₂₄ ClN ₃	
Molecular Weight	365.91 g/mol	
Appearance	Green to dark green crystalline powder	
Melting Point	228 °C	
Boiling Point	>300 °C	
Absorption Max (λ _{max})	548 - 558 nm (in 50% ethanol)	
Solubility in Water	~10 g/L at 25 °C	
Solubility in Ethanol	1.13%	

Experimental Protocols and Methodologies

New Fuchsin is a critical reagent in several well-established staining protocols. Its ability to impart a vibrant red/magenta color makes it invaluable for the differentiation and identification of cellular structures and microorganisms.

Preparation of Schiff's Reagent

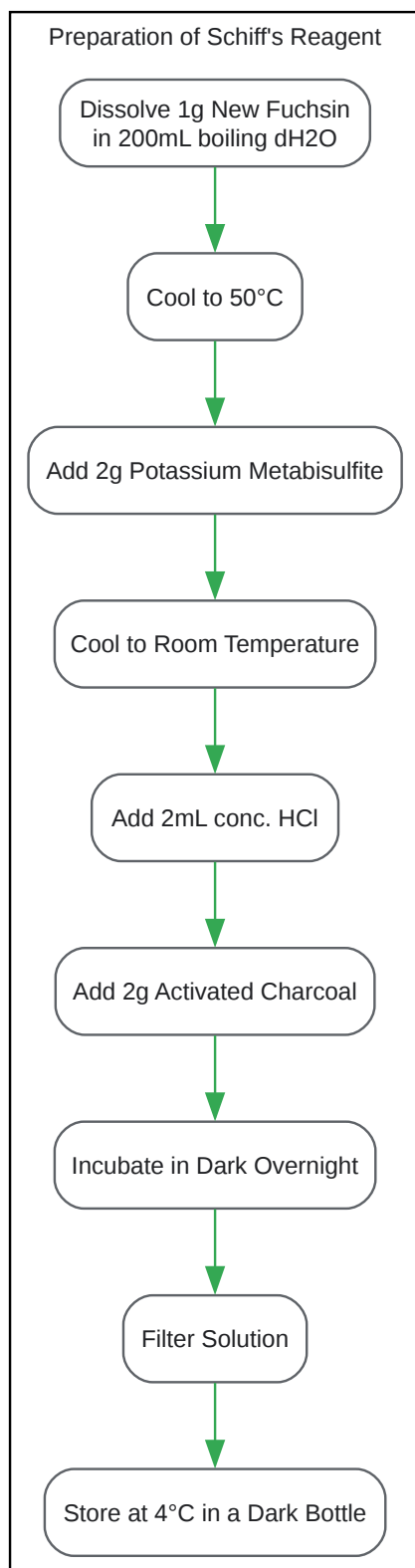
Schiff's reagent is used for the detection of aldehydes, most notably in the Periodic acid-Schiff (PAS) stain to detect glycogen and other carbohydrates in tissues. **New Fuchsin** can be used

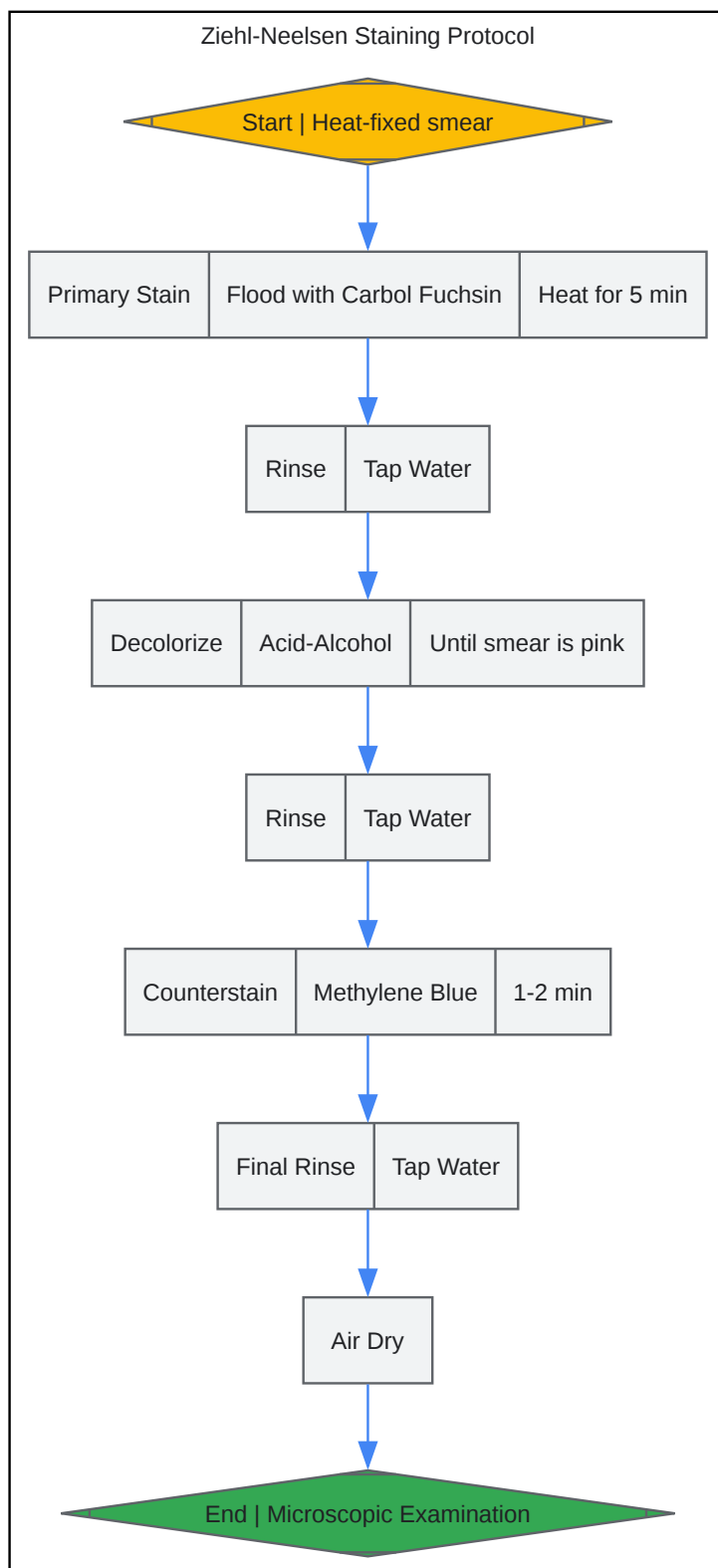
as an alternative to basic fuchsin in its preparation.

Protocol:

- **Dissolution:** Dissolve 1 gram of **New Fuchsin** in 200 mL of boiling distilled water. It is crucial to remove the flask from the heat source before adding the dye.
- **Cooling and Addition of Metabisulfite:** Cool the solution to 50°C and then add 2 grams of potassium metabisulfite ($K_2S_2O_5$).
- **Acidification:** Allow the solution to cool to room temperature, then add 2 mL of concentrated hydrochloric acid (HCl).
- **Decolorization:** Add 2 grams of activated charcoal and let the solution stand in the dark at room temperature overnight.
- **Filtration and Storage:** Filter the solution through a Whatman No. 1 filter paper. The resulting solution should be colorless to pale yellow. Store in a dark, airtight bottle at 4°C.

The following diagram illustrates the workflow for the preparation of Schiff's reagent.





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